3-Methyltetracosane: Proper Disposal & Handling Procedures[1][2]

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Compound of Interest	
Compound Name:	*3-Methyltetracosane*
CAS No.:	*65820-52-2*
Cat. No.:	*B3055611*

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Executive Summary & Immediate Action

Do not dispose of **3-Methyltetracosane** down the drain. As a high-molecular-weight branched alkane (

), this substance poses a significant risk of physical plumbing blockages and environmental persistence.[1][2] It is water-insoluble and waxy at ambient temperatures.

Disposal Classification:

- Pure Substance: Non-Halogenated Solid Organic Waste.
- In Solution (e.g., Hexane/Chloroform): Flammable/Ignitable Liquid Waste (D001).

Chemical Profile & Risk Assessment

To handle a chemical safely, you must understand its physical behavior. **3-Methyltetracosane** is often used as a gas chromatography (GC) standard or in insect pheromone research. Its branched structure disrupts crystal packing, giving it a lower melting point than linear tetracosane, often resulting in a soft, waxy solid or semi-solid at room temperature.

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Physicochemical Properties Table

Property	Value	Operational Implication
CAS Number	13287-28-0 (Isomer Specific)	Use for specific waste profiling.[1]
Molecular Formula		High carbon content requires incineration.[1]
Molecular Weight	~352.7 g/mol	Non-volatile; will not evaporate from spills.[1]
Physical State	Waxy Solid / Semi-solid	High Clog Risk. Solidifies in cool pipes.[1]
Solubility (Water)	Negligible (< 0.1 mg/L)	Phase Separation Risk. Floats on water.[1]
Solubility (Organic)	High (Hexane, DCM, Toluene)	Compatible with standard organic waste streams.[1]
Flash Point	> 110°C (Estimated)	Low flammability as a pure solid, but high fuel load.[1]

The "Why" Behind the Protocol

- Plumbing Hazard: Unlike volatile solvents (acetone, ethanol), **3-methyltetracosane** does not evaporate or dissolve in water.[1] If poured down a sink, it will coat the P-trap, solidify as it cools, and act as a binder for other debris, necessitating expensive plumbing repairs.[1]
- Environmental Persistence: Long-chain branched alkanes are slow to biodegrade. Direct release into waterways contributes to surface films that disrupt aquatic oxygen exchange.

Disposal Protocols

Scenario A: Disposal of Pure Solid (Expired/Degraded Standards)

Waste Stream: Non-Halogenated Solid Organic Waste.

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- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a glass amber jar.
- Transfer: Scrape the waxy solid into the container. Do not melt it to pour it unless absolutely necessary, as re-solidification can damage the waste container.
- Labeling: Label clearly as "Solid Organic Waste: **3-Methyltetracosane**."
- Destruction: This stream is sent for high-temperature incineration.

Scenario B: Disposal of Solutions (GC Vials/Stock Solutions)

Waste Stream: Flammable/Ignitable Liquid Waste (RCRA D001). Most **3-methyltetracosane** is handled dissolved in solvents like Hexane or Dichloromethane.[1]

- Segregation: Determine the solvent carrier.
  - Non-Halogenated (Hexane, Toluene): Dispose in "Non-Halogenated Organic Solvents" carboy.
  - Halogenated (Dichloromethane, Chloroform): Dispose in "Halogenated Organic Solvents" carboy.
- Vial Management:
  - Empty Vials: If the vial contains <3% residue (RCRA "empty" standard), uncap and allow the solvent to evaporate in a fume hood, then dispose of the glass in a sharps bin.
  - Full/Partial Vials: Do not decant hundreds of tiny vials. Place capped vials into a dedicated "Vial Waste" bucket (usually a wide-mouth drum) for bulk incineration.

Scenario C: Spill Response

Priority: Prevent slip hazards and drain entry.

Workflow Diagram: Spill Response Logic

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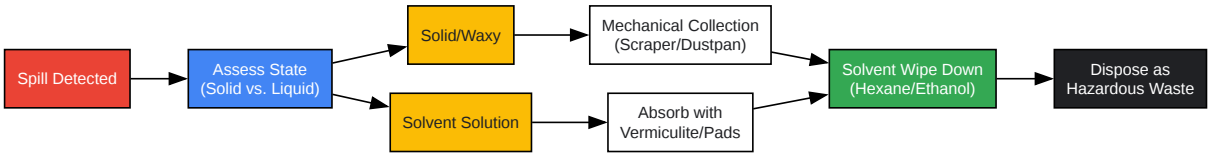

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Figure 1: Decision logic for responding to **3-methyltetracosane** spills. Note that mechanical collection is preferred for solids to minimize solvent usage.

Regulatory & Compliance Framework

RCRA Waste Codes (USA)

Strictly speaking, pure **3-methyltetracosane** is not a listed hazardous waste (F, K, P, or U lists) and does not exhibit the characteristic of ignitability (Flash point > 60°C) unless dissolved in a solvent.[1]

- Pure Substance: Regulated as "Non-RCRA Regulated Waste" or "State-Regulated Organic Waste" (depending on state, e.g., California or Massachusetts).[1] It must still be incinerated.
- In Solvent: The waste code is dictated by the solvent (e.g., D001 for Hexane).

Decision Matrix: Waste Stream Selection

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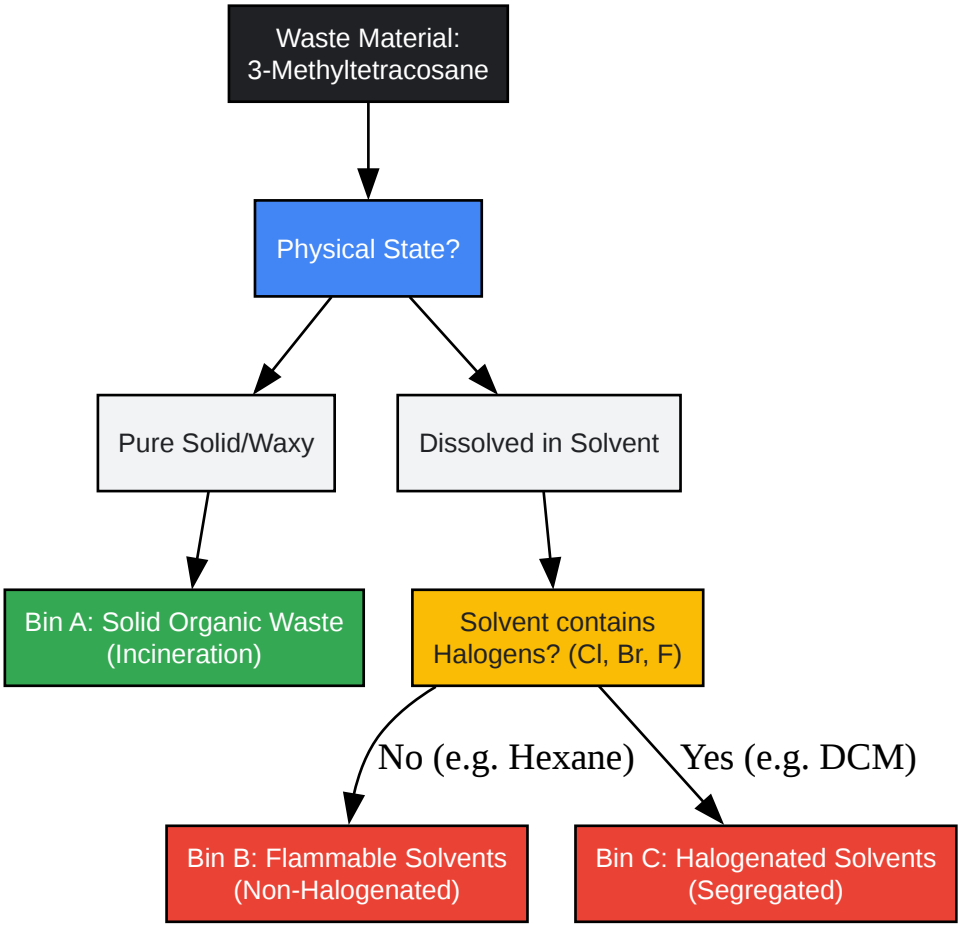

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Figure 2: Waste stream segregation logic to prevent cross-contamination and ensure regulatory compliance.

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- To cite this document: BenchChem. [3-Methyltetracosane: Proper Disposal & Handling Procedures[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3055611/docs#3-methyltetracosane-proper-disposal-handling-procedures-1-2]

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